A Comparative Guide to the Structure-Activity Relationships of N-Substituted Benzamide Analogs

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Compound of Interest

Compound Name:	*N-Ethylbenzamide*
CAS No.:	*614-17-5*
Cat. No.:	*B1202693*

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The following guide provides a comparative analysis of the structure-activity relationships (SAR) of various N-substituted benzamide analogs. Due to a limited amount of specific published data on **N-Ethylbenzamide** analogs, this guide synthesizes findings from studies on closely related derivatives, including N-benzylbenzamides and N-phenylbenzamides, to offer broader insights into how structural modifications on the benzamide scaffold influence biological activity across different targets. This information is intended for researchers, scientists, and drug development professionals to aid in the rational design of novel therapeutic agents.

Quantitative Data Summary

The biological activities of various N-substituted benzamide analogs are summarized below. It is important to note that direct comparisons of absolute values can be challenging as the assays and target endpoints differ across studies. However, these data provide valuable insights into the SAR of this class of compounds.

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Compound/Analog Series	Modifications	Biological Target/Assay	Activity (IC_{50}/EC_{50}/GI_{50}/Ki)	Reference
N-Benzylbenzamides	Varied substitutions on the benzoyl and benzyl rings	Soluble Epoxide Hydrolase (sEH) / PPARγ Modulation	sEH IC_{50} = 0.3 µM / PPARγ EC_{50} = 0.3 µM for compound 14c	[1]
N-Benzylbenzamide Derivatives	Modifications on the N-benzyl and benzamide moieties	Tubulin Polymerization Inhibition (Antiproliferative)	IC_{50} = 12 to 27 nM against various cancer cell lines for compound 20b	[2]
N-Phenylbenzamides	Electron-withdrawing groups (including NO_2) on both rings	Schistosoma mansoni (antischistosomal)	EC_{50} = 1.16–1.64 µM for potent analogs	[3]
2-Phenylpyrroles (Benzamide Analogues)	Conformationally restricted analogues	Dopamine D2 Receptor Binding	Superior in vitro and in vivo activity compared to the corresponding benzamide	[4]
(Aminomethyl)benzamides	Arylpiperazine substitutions	Dopamine D2, Serotonin 5-HT1A, and α1-Adrenergic Receptors	High affinity for multiple receptors	[5]
Indolizidine Derivatives (Benzamide Analogues)	Phenyl-substituted quinolizidines and indolizidines	Central Dopamine D2 Receptor Antagonists	Potent antagonists, with some showing selectivity for the limbic system	[6]

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N-Arylbenzamides	Phosphonic acid-containing analogs	STAT3 Dimerization Inhibition	IC_{50} = 12.8 ± 0.5 µM for compound 13f	[7]
Imidazole-based N-Phenylbenzamides	Imidazole incorporation	Anticancer (A549, HeLa, MCF-7 cell lines)	IC_{50} = 7.5 - 9.3 µM for compound 4f	[8]
N-Phenylpiperazine Analogs	Thiophene and thiazole substitutions	Dopamine D3 vs. D2 Receptor Binding	Ki = 1.4–43 nM (D3), with high selectivity over D2	[9]

Experimental Protocols

Detailed methodologies for key experiments cited in the analysis of benzamide analogs are provided below.

Tubulin Polymerization Inhibition Assay

This assay measures the ability of a compound to inhibit the polymerization of tubulin into microtubules.

- Preparation: Tubulin protein is purified from bovine brain and stored at -80°C.
- Reaction Mixture: A reaction mixture is prepared containing tubulin, a polymerization buffer (e.g., MES buffer with $MgCl_2$, EGTA, and GTP), and the test compound at various concentrations.
- Initiation of Polymerization: Polymerization is initiated by incubating the mixture at 37°C.
- Measurement: The increase in absorbance at 340 nm is monitored over time using a spectrophotometer. The absorbance is proportional to the amount of polymerized tubulin.
- Data Analysis: The IC_{50} value, which is the concentration of the compound that inhibits tubulin polymerization by 50%, is calculated from the dose-response curve.[2]

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Sulforhodamine B (SRB) Assay for Antiproliferative Activity

This assay is used to determine the cytotoxic and antiproliferative effects of a compound on cancer cell lines.

- Cell Plating: Cancer cell lines (e.g., HCT-116, MDA-MB-435, HL-60) are seeded in 96-well plates at an appropriate density and incubated to allow for cell attachment.[1]
- Compound Treatment: The cells are treated with various concentrations of the test compounds and incubated for a specified period (e.g., 48-72 hours).[1]
- Cell Fixation: The cells are fixed by adding cold trichloroacetic acid (TCA) and incubating for 1 hour at 4°C.[1]
- Staining: The plates are washed with water, and the cells are stained with 0.4% (w/v) sulforhodamine B (SRB) solution for 30 minutes.[1]
- Washing and Solubilization: Unbound dye is removed by washing with 1% acetic acid. The bound stain is solubilized with 10 mM Tris base solution.[1]
- Absorbance Measurement: The absorbance is read on a plate reader at a specific wavelength (e.g., 515 nm). The GI_{50} (concentration causing 50% growth inhibition) is then calculated.[1]

Dopamine Receptor Binding Assay

This assay measures the affinity of a compound for dopamine receptors.

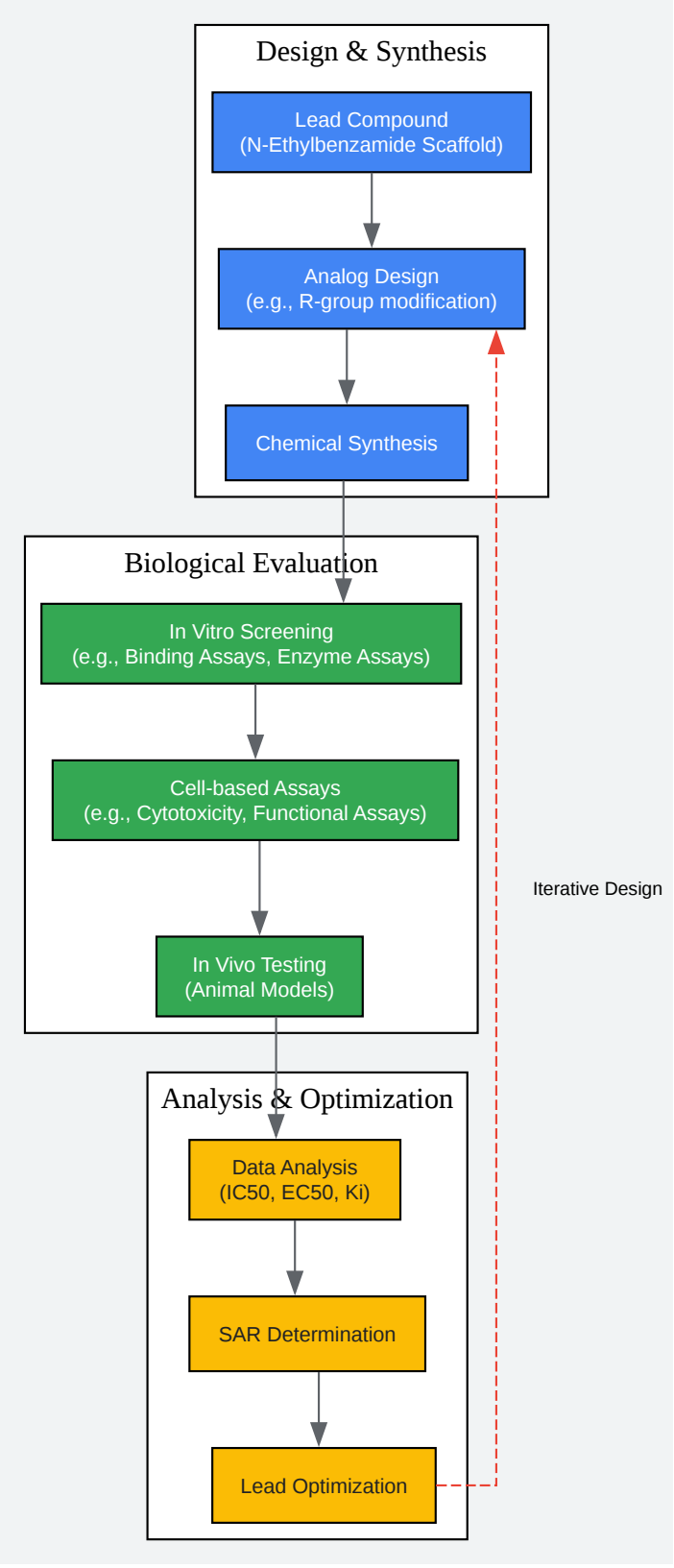
- Membrane Preparation: Membranes are prepared from cells expressing the dopamine receptor of interest (e.g., D2 or D3).
- Binding Reaction: The membranes are incubated with a radiolabeled ligand (e.g., [^{3}H]spiperone) and the test compound at various concentrations in a binding buffer.
- Incubation and Filtration: The mixture is incubated to allow for binding equilibrium. The bound and free radioligand are then separated by rapid filtration through glass fiber filters.

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- Radioactivity Measurement: The radioactivity retained on the filters is measured using a scintillation counter.
- Data Analysis: The Ki value, representing the inhibitory constant of the test compound, is calculated from the competition binding curve.[4][9]

Visualizations

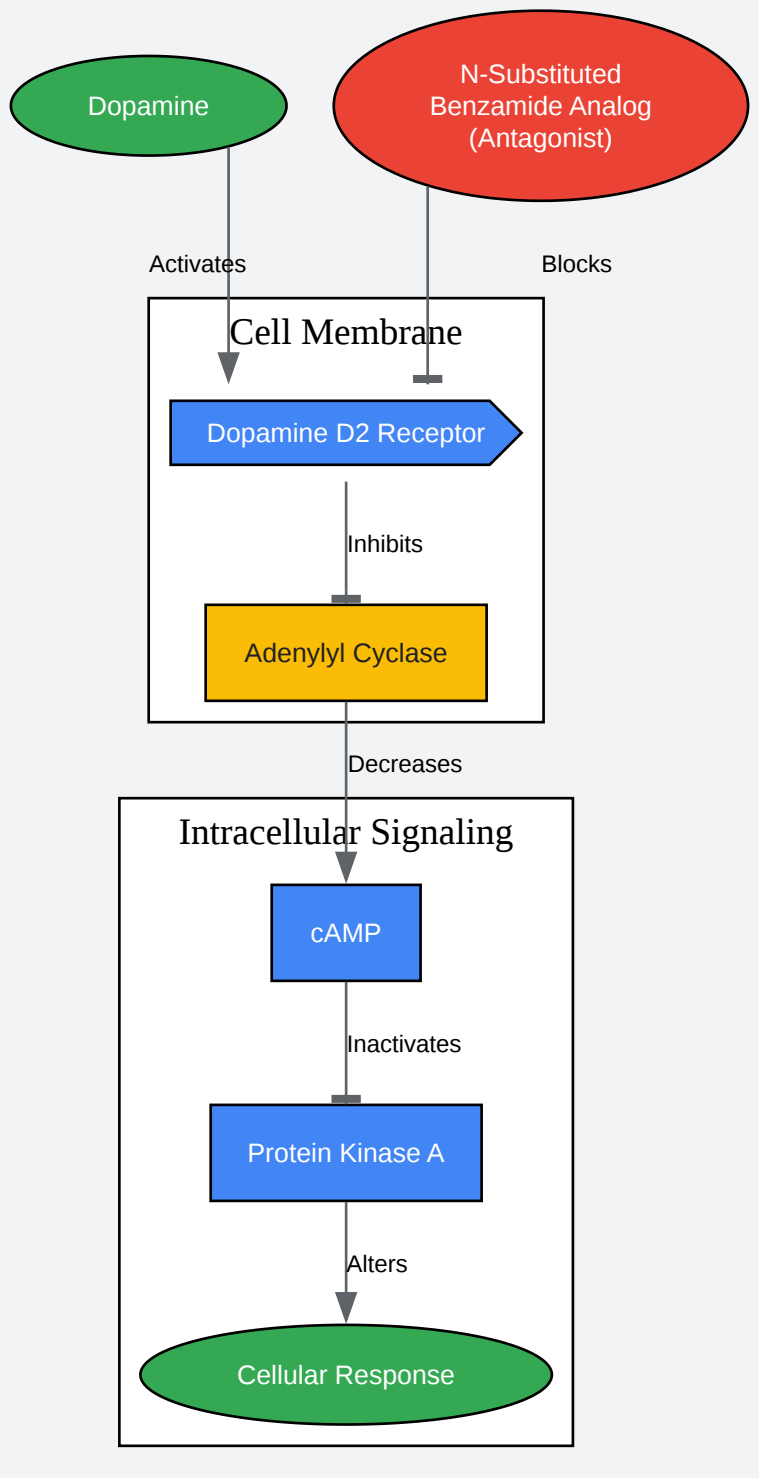
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Caption: A generalized workflow for a structure-activity relationship (SAR) study.

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Caption: Simplified dopamine D2 receptor signaling pathway and the antagonistic action of benzamide analogs.

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